

An In-depth Technical Guide to Dimethylpropiothetin Hydrochloride (CAS 4337-33-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethylpropiothetin hydrochloride*

Cat. No.: *B113419*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethylpropiothetin hydrochloride** (DMPT HCl), a potent chemoattractant with significant applications in aquaculture and potential for further research. This document details its physicochemical properties, synthesis, mechanism of action, experimental applications, and safety profile, adhering to stringent data presentation and visualization requirements.

Physicochemical Properties

DMPT HCl is a white to off-white crystalline powder that is soluble in water.^{[1][2]} It is known to be deliquescent, meaning it readily absorbs moisture from the air, and may agglomerate, though this does not typically affect its efficacy.^[1] For research purposes, it is recommended to store the compound at 2-8°C.

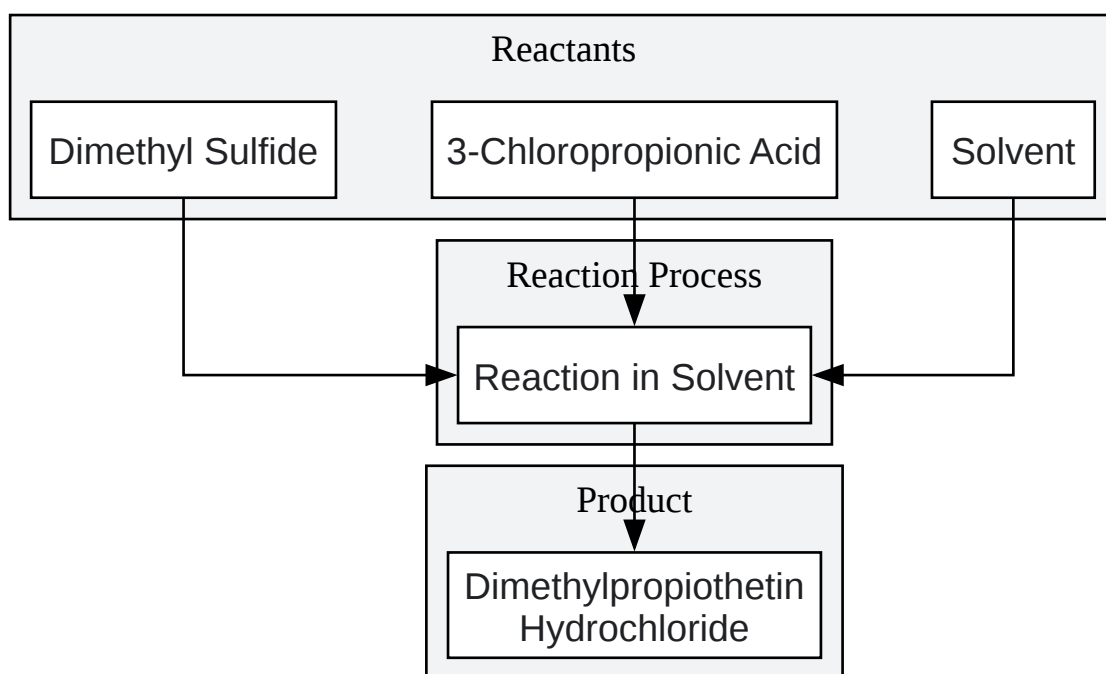
Property	Value	Source(s)
CAS Number	4337-33-1	
Molecular Formula	C ₅ H ₁₁ ClO ₂ S	[3]
Molecular Weight	170.66 g/mol	[3]
Appearance	White to off-white crystalline powder or crystals	[1][2]
Solubility	Soluble in water	[1]
Melting Point	129 °C	[4]
Storage Temperature	2-8°C	
Synonyms	(2-Carboxyethyl)dimethylsulfonium chloride, DMSP HCl, Dimethyl-3-propiothetin chloride	

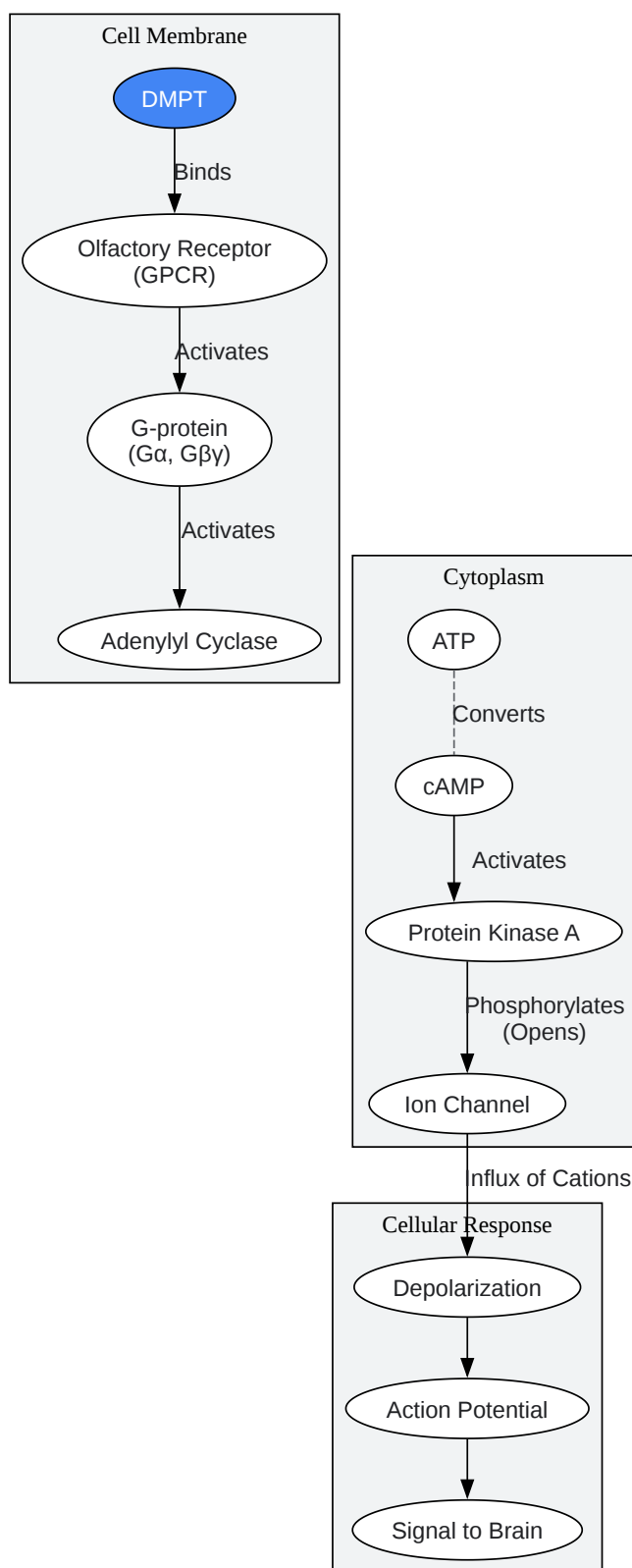
Synthesis of Dimethylpropiothetin Hydrochloride

The industrial synthesis of DMPT HCl is favored over natural extraction from sources like seaweed due to higher purity, consistency, and scalability.[1] The common chemical synthesis method involves the reaction of dimethyl sulfide with 3-chloropropionic acid.[1]

Synthesis Workflow

The following diagram illustrates a typical workflow for the chemical synthesis of DMPT HCl.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. China DMPT 98% Dimethyl-Beta-Propiothetin Aquapro Aquatic Attractant (2-Carboxyethyl) dimethylsulfonium chloride s,s-Dimethyl- β -propionic acid thietine White Crystalline Powder Manufacturer and Exporter | Sustar [sustarfeed.com]
- 2. Detection and Modulation of Olfactory Sensing Receptors in Carnivorous Rainbow Trout (*Oncorhynchus mykiss*) Fed from First Feeding with Plant-Based Diet - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Dimethylsulfoniopropionate | C₅H₁₀O₂S | CID 23736 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Silencing of odorant receptor gene expression by G protein $\beta\gamma$ signaling ensures the expression of one odorant receptor per olfactory sensory neuron - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethylpropiothetin Hydrochloride (CAS 4337-33-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113419#dimethylpropiothetin-hydrochloride-cas-number-4337-33-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com